Introduction: The Significance of Deuterium in Modern Chemistry

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Compound of Interest

Compound Name:	*1-Bromohexane-d13*
CAS No.:	*130131-94-1*
Cat. No.:	*B151944*

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In the landscape of scientific research and pharmaceutical development, stable isotope-labeled compounds have become indispensable tools. Among these, deuterated molecules, where one or more hydrogen atoms (^1H) are replaced by their heavier, stable isotope deuterium (^2H or D), hold a place of prominence. This substitution, while seemingly minor, imparts significant changes to the physicochemical properties of a molecule due to the kinetic isotope effect (KIE). The C-D bond is stronger than the C-H bond, leading to a slower rate of cleavage in metabolic processes. This fundamental principle is leveraged in drug discovery to enhance the pharmacokinetic profiles of active pharmaceutical ingredients (APIs), potentially reducing metabolism at vulnerable sites, improving drug stability, and minimizing the formation of toxic metabolites.[1][2][3]

Beyond pharmaceuticals, deuterated compounds are crucial in a variety of analytical and research applications. They serve as internal standards for quantitative mass spectrometry, tracers for metabolic pathway studies, and specialized solvents for Nuclear Magnetic Resonance (NMR) spectroscopy.[4][5] This guide provides a comprehensive technical overview of **1-Bromohexane-d13**, a deuterated alkyl halide, with a focus on its definitive identification, characterization, and the quality control protocols essential for its use in research and development.

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1-Bromohexane-d13: A Detailed Profile

1-Bromohexane-d13 is the fully deuterated isotopologue of 1-bromohexane. Its primary and most definitive identifier is its Chemical Abstracts Service (CAS) Registry Number.

CAS Number: 130131-94-1[6][7]

This unique numerical identifier is assigned to this specific deuterated substance, distinguishing it from its non-deuterated counterpart (1-Bromohexane, CAS No. 111-25-1) and any partially deuterated variants.[7][8]

Physicochemical Properties

The substitution of hydrogen with deuterium results in a notable increase in molecular weight and density compared to the parent compound. These and other key properties are summarized below.

Property	Value	Source
CAS Number	130131-94-1	[6][7]
Molecular Formula	$C_6D_{13}Br$	[6]
Synonyms	Hexyl-d13 bromide	
Molecular Weight	178.15 g/mol	[6]
Density	1.269 g/mL at 25 °C	
Boiling Point	154-158 °C	
Melting Point	-85 °C	
Refractive Index (n20/D)	1.4475	
Isotopic Purity	Typically ≥98 atom % D	

Synthesis and Applications

The synthesis of **1-Bromohexane-d13** typically involves using deuterated precursors. Common synthetic routes for 1-bromoalkanes, such as the free-radical addition of hydrogen

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bromide to a 1-alkene or nucleophilic substitution on an alcohol, can be adapted by using deuterated starting materials like 1-hexene-d12 or 1-hexanol-d14.[9]

The primary applications of **1-Bromohexane-d13** lie in its use as:

- A synthetic building block for introducing a deuterated hexyl group into more complex molecules.
- An internal standard in quantitative analysis by mass spectrometry, where its distinct mass allows for precise differentiation from the non-labeled analyte.
- A tracer in mechanistic studies to follow the fate of the hexyl moiety through a reaction sequence.

Analytical Identification and Quality Control

The confirmation of identity and purity for a deuterated compound like **1-Bromohexane-d13** is a multi-step process that relies on a combination of analytical techniques.[10] The goal is to verify not only the chemical structure but also the extent and location of deuterium incorporation.

Mass Spectrometry (MS)

Mass spectrometry is the most direct method for confirming the isotopic enrichment of the compound. For **1-Bromohexane-d13**, the molecular ion peak will be shifted by +13 mass units compared to its non-deuterated analog.

- Non-deuterated 1-Bromohexane ($C_6H_{13}Br$): The molecular weight is approximately 165.07 g/mol .[8][9] The mass spectrum exhibits a characteristic pair of molecular ion peaks (M+ and M+2) of nearly equal intensity around m/z 164 and 166, corresponding to the two major isotopes of bromine (^{79}Br and ^{81}Br).[11]
- **1-Bromohexane-d13** ($C_6D_{13}Br$): The molecular weight is approximately 178.15 g/mol . The mass spectrum will show the corresponding molecular ion peaks around m/z 177 and 179. This clear mass shift of +13 confirms the incorporation of 13 deuterium atoms.

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The relative intensities of these peaks can be used to assess the isotopic purity and identify the presence of any partially deuterated impurities.[3]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides invaluable structural information and is a cornerstone for verifying deuteration.

- ^{1}H NMR (Proton NMR): A pure sample of **1-Bromohexane-d13** should exhibit a nearly silent ^{1}H NMR spectrum. The characteristic signals for the protons in non-deuterated 1-bromohexane (a triplet around 3.4 ppm for the $-CH_2Br$ group and other multiplets between 0.9 and 1.9 ppm) will be absent.[12] The presence of small residual signals can be used to quantify the isotopic purity (e.g., a 98 atom % D sample will show small proton signals corresponding to the 2% ^{1}H content).
- ^{2}H NMR (Deuterium NMR): This technique can be used to directly observe the deuterium nuclei. The spectrum will show signals at chemical shifts analogous to the proton spectrum of the non-deuterated compound, confirming the positions of deuteration.
- ^{13}C NMR (Carbon-13 NMR): The carbon signals in a deuterated compound will couple to deuterium instead of hydrogen. This results in characteristic splitting patterns (e.g., a CD_3 group will appear as a septet, and a CD_2 group as a quintet) and provides definitive proof of deuterium attachment to specific carbon atoms.

Self-Validating Experimental Protocol: Quality Control Workflow

A robust quality control (QC) system is essential to ensure that a batch of **1-Bromohexane-d13** meets the required specifications for its intended use.[3][4] The following protocol outlines a self-validating workflow for the identity, purity, and isotopic enrichment confirmation.

Step-by-Step QC Methodology

- Documentation Review:
  - Verify the Certificate of Analysis (CoA) from the supplier.

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- Confirm that the CAS number on the CoA and the container label is 130131-94-1.
- Check the reported isotopic purity and chemical purity against specifications.

- Physical and Chemical Characterization:
  - Observe the physical appearance (should be a clear, colorless liquid).[13]
  - Measure the density and refractive index. Compare the results with the established specifications (see table above).
- Mass Spectrometric Analysis:
  - Prepare a dilute solution of the sample in a suitable volatile solvent (e.g., methanol).
  - Acquire a mass spectrum using Gas Chromatography-Mass Spectrometry (GC-MS) or another appropriate ionization technique.
  - Validation Check: Confirm the presence of the molecular ion pair at m/z ~177/179. The absence of significant signals at m/z ~164/166 validates the high level of deuteration. Quantify the isotopic distribution to confirm it meets the minimum atom % D specification.
- NMR Spectroscopic Analysis:
  - Prepare a sample in a suitable NMR solvent (e.g., $CDCl_3$).
  - Acquire a quantitative ^{1}H NMR spectrum.
  - Validation Check: Integrate any residual proton signals against a known internal standard. The calculated percentage of residual protons should align with the specified isotopic purity (e.g., for 99 atom % D, total residual proton integrals should be minimal).
  - Acquire a ^{13}C NMR spectrum.
  - Validation Check: Observe the characteristic C-D coupling patterns on all carbon signals, confirming that deuteration has occurred across the entire molecule.

The following diagram illustrates this logical workflow for quality control.

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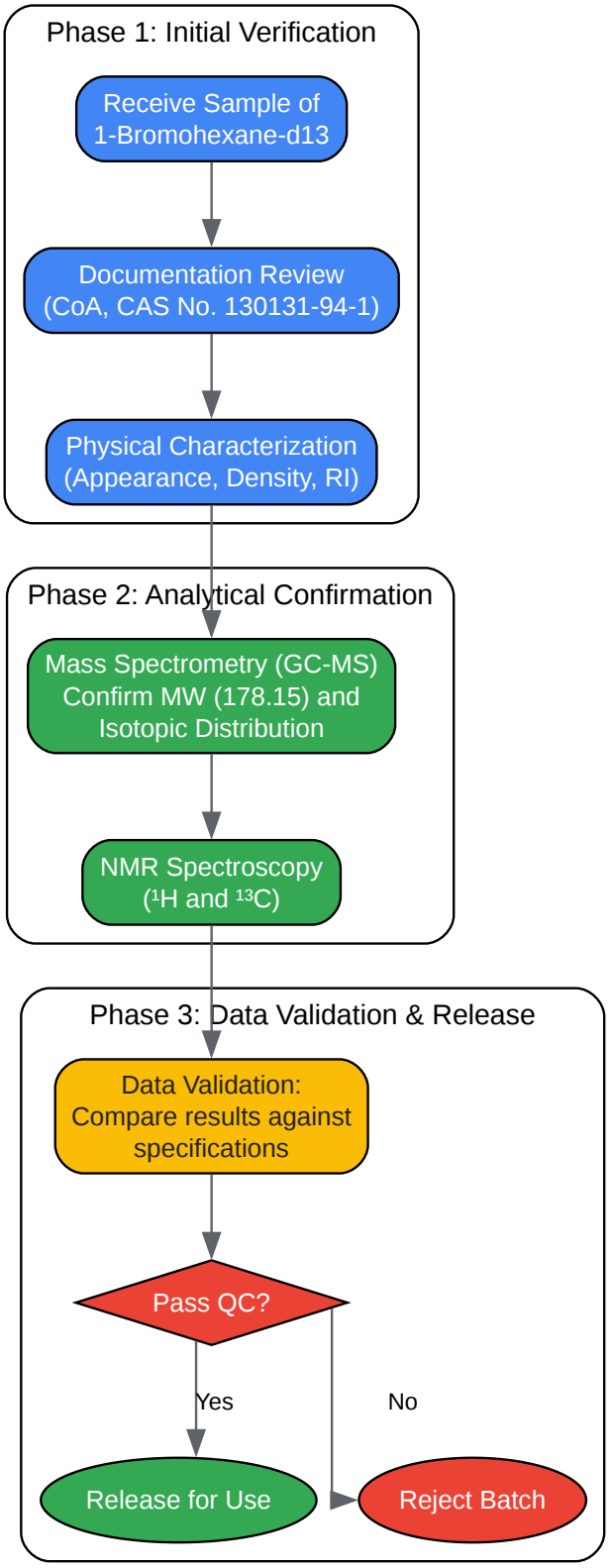

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Caption: Quality Control workflow for **1-Bromohexane-d13**.

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Conclusion

The definitive identification of **1-Bromohexane-d13** hinges on its unique CAS number, 130131-94-1. However, for researchers, scientists, and drug development professionals, simple identification is insufficient. A comprehensive characterization, combining mass spectrometry to confirm isotopic mass and NMR spectroscopy to verify the absence of protons and confirm the location of deuterium, is critical. This rigorous, self-validating analytical approach ensures the identity, purity, and isotopic integrity of the material, which is paramount for its successful application in the demanding fields of pharmaceutical development and advanced chemical research.

References

- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 8101, 1-Bromohexane. Retrieved January 27, 2026, from [Link].
- Zeochem. (n.d.). Deuterium Labeled Compounds. Retrieved January 27, 2026, from [Link].
- Gant, T. G. (2023). Deuterium in drug discovery: progress, opportunities and challenges. Nature Reviews Drug Discovery, 22(8), 615–634. [Link]
- ATB (Automated Topology Builder). (n.d.). 1-Bromohexane. Retrieved January 27, 2026, from [Link].
- Pirali, T., Serafini, M., Cargnin, S., & Genazzani, A. A. (2019). Applications of Deuterium in Medicinal Chemistry. Journal of Medicinal Chemistry, 62(11), 5276–5297. [Link]
- Isotope Science / Alfa Chemistry. (n.d.). Quality Control Essentials for Deuterated Drug APIs. Retrieved January 27, 2026, from [Link].
- ResolveMass Laboratories Inc. (2025, November 5). Analytical Characterization of Deuterated Compounds: Combining NMR, GC-MS, and LC-MS Techniques. Retrieved January 27, 2026, from [Link].
- ResearchGate. (n.d.). Applications of deuteration and methods for H/D exchange. Retrieved January 27, 2026, from [Link].

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- NIST. (n.d.). Hexane, 1-bromo-. In NIST Chemistry WebBook. Retrieved January 27, 2026, from [Link].

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Sources

- 1. Deuterium in drug discovery: progress, opportunities and challenges - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Applications of Deuterium in Medicinal Chemistry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. isotope-science.alfa-chemistry.com [isotope-science.alfa-chemistry.com]
- 4. Deuterium Labeled Compounds | ZEOCHEM [zeochem.com]
- 5. researchgate.net [researchgate.net]
- 6. scbt.com [scbt.com]
- 7. 1-Bromohexane-d13 | CDN-D-1723-0.5G | LGC Standards [lgcstandards.com]
- 8. 1-Bromohexane | C6H13Br | CID 8101 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. atamankimya.com [atamankimya.com]
- 10. resolvemass.ca [resolvemass.ca]
- 11. 1-Bromohexane(111-25-1) MS spectrum [chemicalbook.com]
- 12. 1-Bromohexane(111-25-1) 1H NMR spectrum [chemicalbook.com]
- 13. cdhfinechemical.com [cdhfinechemical.com]
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